

Linetastine Profile and Experimental Data Summary

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Compound Focus: Linetastine

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The table below summarizes the available key information on **linetastine**, including its mechanism of action and quantitative data from preclinical studies.

Property	Linetastine (TMK-688)	Comparative Agent (Azelastine)
Mechanism of Action	Dual 5-lipoxygenase (5-LOX) inhibitor and histamine receptor antagonist [1] [2]	Histamine receptor antagonist (antihistamine) [2]
Molecular Target	Inhibits 5-LOX enzyme, blocking production of leukotrienes B4 (LTB4) and C4 (LTC4) [2]	Histamine receptor [2]
IC50 (LTB4 in human leukocytes)	(1.2×10^{-7}) mol/L [2]	> (1×10^{-5}) mol/L [2]
IC50 (LTC4 in human leukocytes)	(1.5×10^{-7}) mol/L [2]	> (1×10^{-5}) mol/L [2]
Duration of Action (Preclinical)	Single oral dose of 3.2 mg/kg lasted >16 hours in guinea pig model of late asthmatic response [2]	Information not available in search results

Property	Linetastine (TMK-688)	Comparative Agent (Azelastine)
Therapeutic Indications (Research)	Asthma, atherosclerosis, peptic ulcers [3] [1]	Antiallergic drug [2]
Highest Development Phase	Discontinued (for allergic rhinitis, asthma, atherosclerosis, peptic ulcer, skin cancer, thrombosis) [3]	Approved drug

Detailed Experimental Protocols

For the core experimental data cited in the table above, here are the detailed methodologies.

Protocol 1: In Vitro 5-Lipoxygenase Inhibition Assay [2]

This protocol measures a drug's ability to inhibit leukotriene production.

- Cell Preparation:** Isolate human peripheral blood leukocytes.
- Stimulation:** Stimulate the leukocytes with a calcium ionophore (e.g., A23187) to activate the 5-LOX enzyme pathway.
- Drug Incubation:** Pre-incubate the cells with the test compound (e.g., **Linetastine**, TMK777, or azelastine) across a range of concentrations.
- Measurement:** After stimulation, measure the levels of leukotrienes B4 (LTB4) and C4 (LTC4) in the supernatant using a specific immunoassay (e.g., ELISA).
- Data Analysis:** Calculate the concentration of the drug that inhibits 50% of leukotriene production (IC50 value).

Protocol 2: In Vivo Assessment in Sensitized Guinea Pig Model [2]

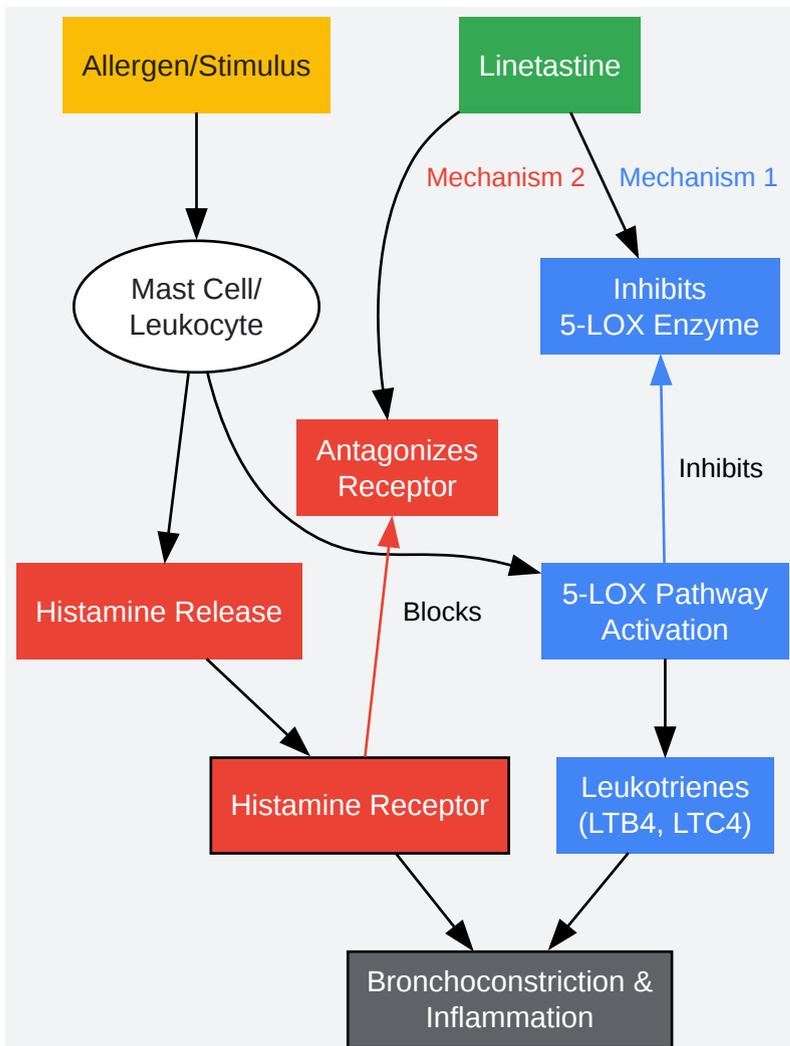
This protocol evaluates the duration of a drug's effect in a whole organism model of asthma.

- Sensitization:** Actively sensitize guinea-pigs to an antigen.

- **Drug Administration:** Administer the test compound (e.g., **Linetastine**) orally at various doses (e.g., 1-10 mg/kg) and time points before antigen challenge.
- **Antigen Challenge:** Expose the sensitized animals to the antigen to induce a late asthmatic response.
- **Sample Collection:** Collect lung samples after the challenge.
- **Outcome Measurement:** Measure the production of LTB4 and LTC4 in the lung tissue. Respiratory resistance is also measured to assess bronchoconstriction.

Dual Mechanism of Action of Linetastine

Linetastine exerts its effects through a dual mechanism, which is visualized in the diagram below. This combination differentiates it from single-mechanism antihistamines like azelastine.



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This diagram illustrates the two primary pathways involved in allergic asthma and how **linetastine** intervenes. It simultaneously blocks the production of pro-inflammatory **leukotrienes** by inhibiting the 5-LOX enzyme and antagonizes the **histamine receptor** to prevent its effects [2]. This dual action likely contributed to the long-lasting effects observed in preclinical models.

Context and Limitations of Data

It is important to interpret the available data with the following context:

- **Preclinical Data:** The duration of action (>16 hours) is from a guinea pig model [2]. The pharmacokinetic profile and duration in humans may differ and are not available in the search results.
- **Discontinued Development:** **Linetastine**'s development has been discontinued for all indicated conditions [3]. Therefore, no human efficacy or comparative clinical trial data against modern standards of care is available.
- **Indirect Mechanism Comparison:** While **linetastine** has a dual mechanism, other drug classes, like **dopamine receptor partial agonists** (e.g., aripiprazole), operate through entirely different pathways (e.g., on D2/D3 receptors) and are used for different conditions like Parkinson's disease and schizophrenia [4] [5]. A direct duration comparison with these drugs is not meaningful.

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